

An In-depth Technical Guide to the Solubility of Dibenzenesulfonimide in Organic Solvents

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Compound of Interest

Compound Name: *Dibenzenesulfonimide*

Cat. No.: *B1583796*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dibenzenesulfonimide**, a compound of interest in various chemical and pharmaceutical applications. This document compiles available solubility data, details a robust experimental protocol for its determination, and presents a logical workflow for solubility assessment.

Physicochemical Properties and Expected Solubility

Dibenzenesulfonimide (CAS 2618-96-4) is a white crystalline solid.^{[1][2]} Its molecular structure, featuring two phenyl rings attached to a sulfonimide core, influences its solubility profile. Generally, it is characterized as being sparingly soluble in aqueous solutions while exhibiting a range of solubilities in organic solvents.

Quantitative and Qualitative Solubility Data

While extensive quantitative solubility data for **dibenzenesulfonimide** in a wide range of organic solvents is not readily available in published literature, this guide summarizes the known qualitative and quantitative information. The following table is provided for researchers to use as a reference and to populate with their own experimentally determined values.

Solvent	Molar Mass (g/mol)	Solubility (g/L)	Temperature (°C)	Method of Determination	Reference
Water	18.02	4.58	25	Not Specified	[1] [3]
Alcohol (general)	-	Poorly Soluble	Not Specified	Not Specified	[1] [2]
Ether (general)	-	Insoluble	Not Specified	Not Specified	[1] [2]
Acetone	58.08	Slightly Soluble	Not Specified	Not Specified	[1] [2]
Methanol	32.04	To Be Determined	-	-	-
Ethanol	46.07	To Be Determined	-	-	-
Dichloromethane	84.93	To Be Determined	-	-	-
Chloroform	119.38	To Be Determined	-	-	-
Tetrahydrofuran (THF)	72.11	To Be Determined	-	-	-
Dimethylformamide (DMF)	73.09	To Be Determined	-	-	-
Dimethyl Sulfoxide (DMSO)	78.13	To Be Determined	-	-	-

Experimental Protocol: Determination of Equilibrium Solubility by the Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a solid compound in a solvent.^{[4][5][6]}

3.1. Materials and Equipment

- **Dibenzenesulfonimide** (high purity)
- Selected organic solvents (analytical grade or higher)
- Glass vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- UV-Vis Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

3.2. Procedure

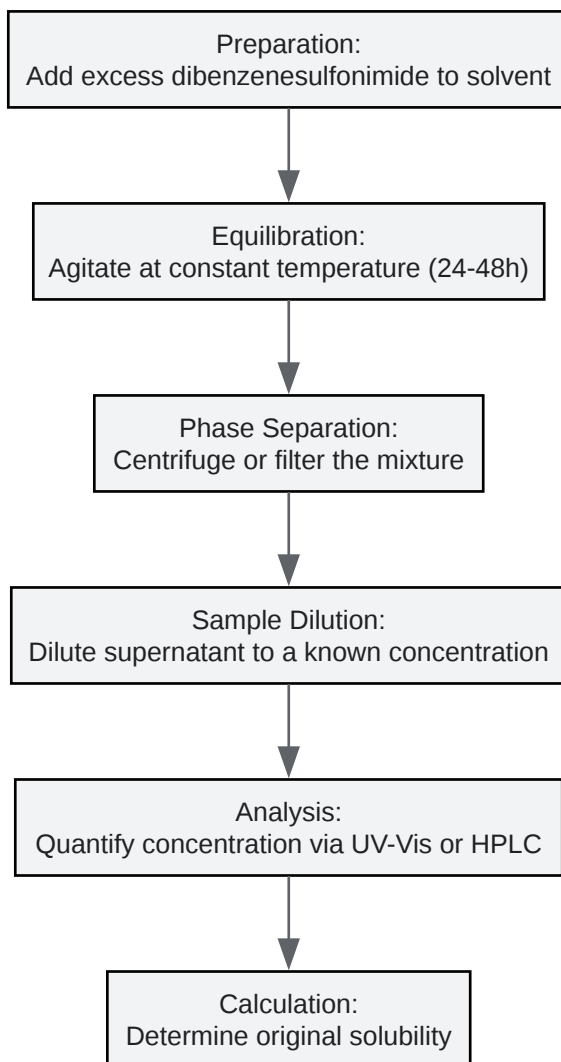
- **Preparation:** Add an excess amount of **dibenzenesulfonimide** to a series of vials, each containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure that equilibrium is reached.^[5]
- **Equilibration:** Seal the vials and place them in an orbital shaker or on a stirrer with controlled temperature. Agitate the samples at a constant temperature (e.g., 25 °C) for a sufficient duration to allow the system to reach equilibrium. A period of 24 to 48 hours is typically recommended.^[4]
- **Phase Separation:** After equilibration, cease agitation and allow the solid to settle. To separate the saturated solution from the excess solid, centrifuge the vials at a high speed.^[7] Alternatively, filter the supernatant using a syringe filter chemically compatible with the solvent.

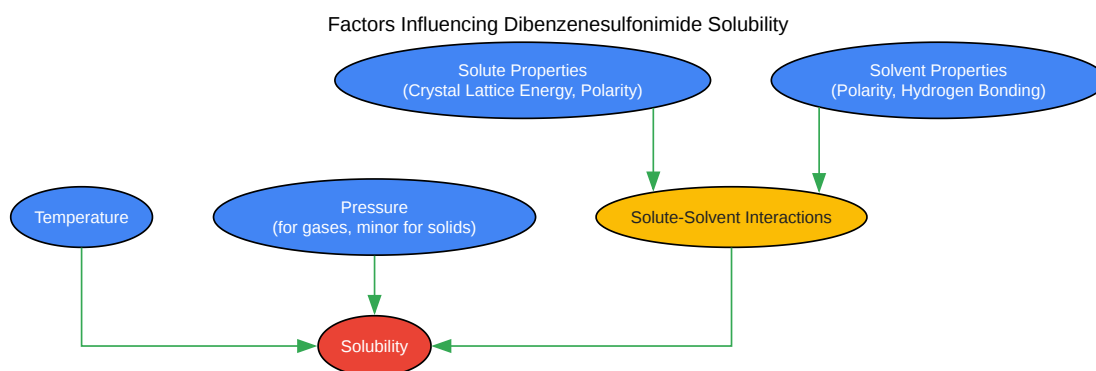
- **Sample Preparation for Analysis:** Carefully withdraw an aliquot of the clear, saturated supernatant. Dilute the aliquot with a known volume of the appropriate solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the concentration of **dibenzenesulfonimide** in the diluted samples using a calibrated UV-Vis spectrophotometer at the wavelength of maximum absorbance or an HPLC system with a suitable detector.
- **Data Analysis:** Calculate the solubility of **dibenzenesulfonimide** in the organic solvent by back-calculating from the measured concentration of the diluted sample. The results can be expressed in units such as g/L or mol/L.

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of **dibenzenesulfonimide** solubility and a conceptual representation of factors influencing solubility.

Experimental Workflow for Solubility Determination





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